

Methyl Ethenesulfonate (MES): Mechanistic Profiling & Synthetic Utility

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Compound of Interest

Compound Name: Methyl ethenesulfonate

CAS No.: 1562-31-8

Cat. No.: B072348

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Executive Summary

Methyl ethenesulfonate (MES) represents a high-value synthon in organic chemistry, characterized by its potent electron-withdrawing sulfonate group (

) conjugated to a vinyl moiety. Unlike its saturated analogue, methyl methanesulfonate (MMS)—a known SN2 alkylating carcinogen—MES functions primarily as a Michael acceptor and dienophile. This guide dissects the mechanistic pathways of MES, providing validated protocols for its synthesis, application in covalent drug discovery (cysteine targeting), and controlled polymerization.

Critical Safety Distinction

WARNING: Do not confuse **Methyl Ethenesulfonate** (MES) (CAS: 1562-41-0) with Methyl Methanesulfonate (MMS) (CAS: 66-27-3).

- MMS: A direct SN2 alkylating agent and potent mutagen.
- MES: A vinyl sulfonate acting via Michael addition. While structurally related, its reactivity profile is distinct. Treat MES with high containment precautions (potential genotoxin) due to its alkylating capability.

Chemical Profile & Electronic Properties

MES is an

-unsaturated sulfonate ester. The sulfonyl group is a stronger electron-withdrawing group (EWG) than the carbonyl group found in acrylates.

Property	Methyl Ethenesulfonate (MES)	Methyl Acrylate (MA)	Implication
Structure			MES is structurally analogous but electronically distinct.
LUMO Energy	Lower	Higher	MES is a more reactive Michael acceptor and dienophile.
Hard/Soft Character	Soft Electrophile	Soft Electrophile	Excellent reactivity with soft nucleophiles (thiols, phosphines).
Leaving Group	Methoxide (poor)	Methoxide (poor)	Reaction proceeds via addition, not substitution.

Mechanistic Core

Michael Addition (Covalent Inhibition)

The primary utility of MES in drug discovery is as a covalent warhead. The

α -carbon is highly electrophilic, making it susceptible to attack by nucleophilic cysteine residues in protein binding pockets.

Mechanism:

- **Nucleophilic Attack:** The thiolate anion (RS^-) attacks the α -carbon of MES.
- **Enolate-like Intermediate:** The negative charge is delocalized onto the sulfonyl oxygens (forming a sulfonyl-stabilized carbanion).

- Protonation: The

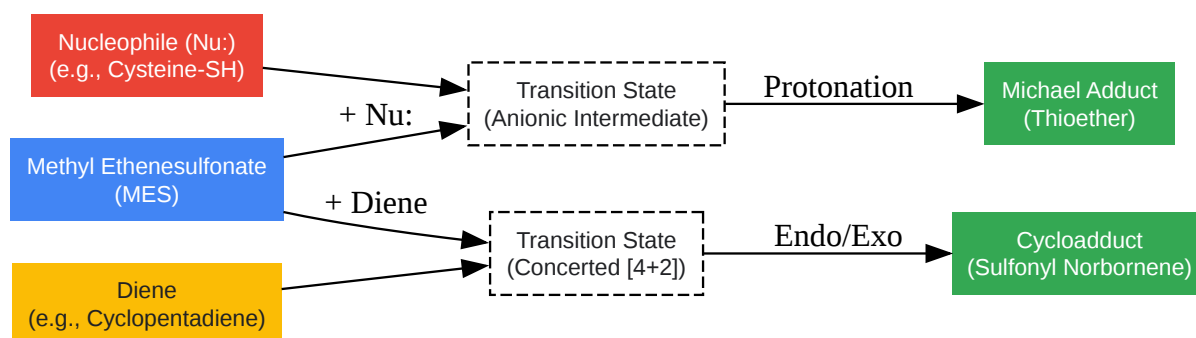
-carbon picks up a proton from the solvent or the protein environment to form the stable thioether adduct.

Diels-Alder Cycloaddition

MES acts as a reactive dienophile in [4+2] cycloadditions. The sulfonate group lowers the LUMO energy, facilitating reactions with electron-rich dienes (Normal Electron Demand).

- Stereoselectivity: The reaction typically favors the endo product due to secondary orbital interactions between the sulfonyl group and the developing π -system of the diene, although the effect is often less pronounced than in carbonyl systems.

Visualization of Reactivity Pathways



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Figure 1: Dual reactivity pathways of MES acting as a Michael acceptor and Diels-Alder dienophile.

Experimental Protocols

Synthesis of Methyl Ethenesulfonate

Rationale: MES is often synthesized fresh to avoid polymerization or hydrolysis. The most robust route involves the elimination of HCl from 2-chloroethanesulfonyl chloride.

Reagents:

- 2-Chloroethanesulfonyl chloride (1.0 equiv)
- Methanol (1.1 equiv)
- Triethylamine (
) (2.2 equiv)
- Dichloromethane (DCM) (Solvent)

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask under Argon. Add 2-chloroethanesulfonyl chloride (10 mmol) and anhydrous DCM (20 mL). Cool to 0°C.
- Esterification: Add Methanol (11 mmol) dropwise.
- Elimination (One-Pot): Add
(22 mmol) dropwise over 30 minutes. The amine acts as both a base for the esterification (scavenging HCl) and the elimination of the
-chloro group.
 - Observation: A white precipitate (
) will form immediately.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature for 2 hours.
- Workup: Filter off the amine salts. Wash the filtrate with cold 1M HCl (to remove excess amine) and brine. Dry over
.
- Purification: Concentrate in vacuo. Distill under reduced pressure (approx. 60-65°C at 15 mmHg) to obtain MES as a colorless oil.
 - Stability:[1][2] Store at -20°C under inert atmosphere.

Diels-Alder Reaction with Cyclopentadiene

Rationale: This protocol demonstrates the dienophilic activity of MES.

Protocol:

- Diene Prep: Freshly crack dicyclopentadiene to obtain monomeric cyclopentadiene (boiling point 41°C).
- Reaction: In a pressure vial, mix MES (5 mmol) and Cyclopentadiene (10 mmol, 2 equiv).
 - Solvent: Toluene (2 mL) can be used, but neat reactions are faster.
- Conditions: Seal and heat to 80°C for 12 hours.
- Workup: Remove excess cyclopentadiene and solvent via rotary evaporation.
- Analysis: The product is a mixture of endo and exo 5-(methoxysulfonyl)-2-norbornene. The endo isomer typically predominates (approx. 3:1 ratio).

Controlled Polymerization (RAFT)

MES can be polymerized to form polysulfonates, which are useful for solid polymer electrolytes. Because the sulfonate group is not as stabilizing to the radical as a phenyl or carbonyl group, MES is often classified as a Less Activated Monomer (LAM), similar to vinyl acetate.

RAFT Agent Selection:

- Recommended: Xanthates (e.g., O-ethyl-S-(1-methoxycarbonyl)ethyl dithiocarbonate) or Dithiocarbamates (MADIX agents).
- Avoid: Trithiocarbonates (typically too stable for LAMs, leading to retardation).

General RAFT Protocol:

- Components: MES (Monomer), Xanthate (CTA), AIBN (Initiator).
- Ratio: [M]:[CTA]:[I] = 200:1:0.2.

- Solvent: 1,4-Dioxane (50% w/w).
- Conditions: Degas (freeze-pump-thaw x3). Heat at 70°C for 16 hours.
- Termination: Quench by cooling and exposing to air. Precipitate in methanol.

References

- Synthesis of Vinyl Sulfonates
 - Title: "Synthesis of vinyl sulfonate esters"
 - Source: ResearchG
 - URL:[[Link](#)]
- Diels-Alder Reactivity
 - Title: "Diels–Alder reaction: Mechanism and Stereochemistry"[3][4]
 - Source: Wikipedia / Master Organic Chemistry
 - URL:[[Link](#)]
- Covalent Inhibition (General Mechanism)
 - Title: "Recent advances in the development of covalent inhibitors"
 - Source: RSC Medicinal Chemistry
 - URL:[[Link](#)]
- RAFT Polymerization of LAMs: Title: "RAFT polymerization - specific polymers and conditions" Source: Specific Polymers / Sigma-Aldrich

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Sources

- [1. agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- [2. moltox.com](https://www.moltox.com) [[moltox.com](https://www.moltox.com)]
- [3. Diels–Alder reaction - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [4. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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